

Physical characteristics of 7-Bromo-1-tetralone (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Bromo-1-tetralone

Cat. No.: B030877

[Get Quote](#)

A Technical Guide to the Physical Characteristics of 7-Bromo-1-tetralone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **7-Bromo-1-tetralone**, a key intermediate in organic synthesis and medicinal chemistry. The document focuses on its melting and boiling points, presenting a compilation of reported data, standardized experimental methodologies for their determination, and a logical workflow for the synthesis and characterization of such compounds.

Physical Properties of 7-Bromo-1-tetralone

7-Bromo-1-tetralone is a solid organic compound, appearing as a white to light yellow or brown powder or crystalline solid. Its physical properties, particularly the melting and boiling points, are crucial indicators of purity and are essential for its application in further chemical reactions.

The following table summarizes the reported melting and boiling points for **7-Bromo-1-tetralone** from various chemical suppliers and databases. The variation in melting point ranges can be attributed to differences in purity and the analytical methods employed.

Physical Property	Reported Value(s)
Melting Point	45-47 °C[1]
	71.0-80.0 °C[2]
	73-77 °C
	74-78 °C[3]
	74-80 °C
	75-79 °C[1]
	75-80 °C[4]
	78 °C[1]
Boiling Point	157 °C at 8 mmHg[1][5]
	248-249 °C

Experimental Protocols for Physical Characterization

While specific experimental documentation for the determination of **7-Bromo-1-tetralone**'s physical constants is not readily available in the public domain, standardized and widely accepted laboratory procedures are followed. These are detailed below.

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this occurs over a narrow range. The following is a general protocol for melting point determination using a capillary method, a common technique in organic chemistry labs.

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Thiele tube with heating oil)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- **Sample Preparation:** A small amount of dry, crystalline **7-Bromo-1-tetralone** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the sample into the sealed end. The sample height should be approximately 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the melting range. A narrow melting range (0.5-1.0 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For compounds like **7-Bromo-1-tetralone**, which may decompose at their atmospheric boiling point, vacuum distillation is often employed to determine the boiling point at a reduced pressure.

Apparatus:

- Small-scale distillation apparatus (e.g., Hickman still) or a Thiele tube setup
- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., oil bath, heating mantle)

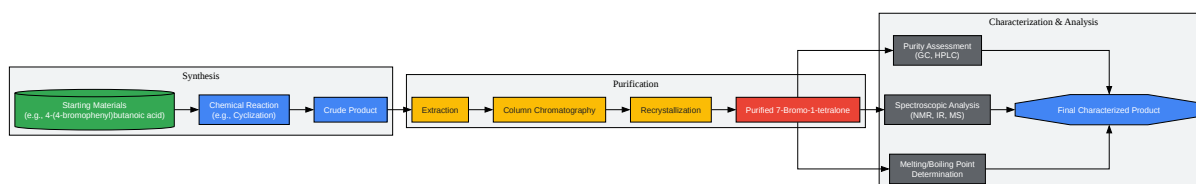
- Vacuum source (for vacuum distillation)

Procedure (Thiele Tube Method):

- Sample Preparation: A small amount of liquid **7-Bromo-1-tetralone** (if melted) or a solution in a high-boiling solvent is placed in a small test tube. A capillary tube, with its open end down, is placed inside the test tube.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The Thiele tube is gently heated, and the temperature is monitored.
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is reached when a continuous stream of bubbles emerges from the capillary tube. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point.

Synthesis and Characterization Workflow

The synthesis of **7-Bromo-1-tetralone**, like many organic compounds, follows a logical progression from starting materials to a purified and well-characterized final product. This workflow is essential for ensuring the quality and reliability of the compound for research and development purposes.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. 7-Bromo-1-tetralone, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 7-Bromo-1-tetralone 32281-97-3 | 東京化成工業株式会社 [tcichemicals.com]
- 4. 7-溴-3,4-二氢萘-1(2H)-酮 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 7-Bromo-1-tetralone | 32281-97-3 [chemicalbook.com]
- To cite this document: BenchChem. [Physical characteristics of 7-Bromo-1-tetralone (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030877#physical-characteristics-of-7-bromo-1-tetralone-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com